

# Core Physicochemical Properties of Bacteriochlorophyll B

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## Compound of Interest

Compound Name: *Bacteriochlorophyll B*

CAS No.: 53199-29-4

Cat. No.: B1234397

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**Bacteriochlorophyll B** is a photosynthetic pigment found in various phototrophic bacteria. It is structurally related to the chlorophylls found in plants and algae but possesses distinct characteristics that allow the host organisms to utilize light wavelengths not absorbed by other photosynthetic life. This document outlines the fundamental chemical and physical data for Bacterio-chlorophyll B.

## Data Summary

The essential quantitative data for **Bacteriochlorophyll B** are summarized in the table below for ease of reference and comparison.

Parameter	Value
Chemical Formula	C <sub>55</sub> H <sub>74</sub> MgN <sub>4</sub> O <sub>6</sub>
Molar Mass	911.5 g/mol

Table 1. Key physicochemical data for **Bacteriochlorophyll B**.

**Bacteriochlorophyll B** is distinguished from Bacteriochlorophyll A by the presence of an ethylidene group at the C8 position, in place of an ethyl group.[1] This structural modification results in a significant red-shift in its light absorption spectrum, enabling organisms containing **Bacteriochlorophyll B** to harvest light energy further into the infrared region.[1]

Bacteriochlorophylls, including type B, are classified as bacteriochlorins, which means their molecular structure contains a bacteriochlorin macrocycle ring with two reduced pyrrole rings (B and D).[2][3] These pigments are integral to the anoxygenic photosynthesis process in certain bacteria, which, unlike photosynthesis in plants, does not produce oxygen as a byproduct.[2] The biosynthesis of **Bacteriochlorophyll B** shares a common pathway with other chlorophylls up to the chlorophyllide precursor.[1]

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## References

- [1. Engineered biosynthesis of bacteriochlorophyll b in Rhodobacter sphaeroides - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Bacteriochlorophyll - Wikipedia \[en.wikipedia.org\]](#)
- [3. Bacteriochlorophyll \[medbox.iiab.me\]](#)
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